

# CTX-0294885 stability and storage conditions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CTX-0294885 hydrochloride

Cat. No.: B1150419

[Get Quote](#)

## CTX-0294885 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of CTX-0294885, a broad-spectrum kinase inhibitor.

## Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of CTX-0294885?

For long-term storage, the solid form of CTX-0294885 should be stored at -20°C. Under these conditions, it is stable for at least three years.<sup>[1][2]</sup> One supplier suggests stability for four years or more at this temperature.<sup>[3]</sup> The compound is typically shipped at room temperature, but may also be shipped with blue ice.<sup>[2][3]</sup>

Q2: What are the recommended storage conditions for CTX-0294885 stock solutions?

Stock solutions of CTX-0294885 in solvent should be stored at -80°C for up to two years.<sup>[4]</sup> Alternatively, storage at -20°C is possible for up to one year.<sup>[4]</sup> To maintain the integrity of the stock solution, it is highly recommended to aliquot it into single-use volumes to prevent repeated freeze-thaw cycles.<sup>[1]</sup> For in vivo experiments, it is best practice to prepare fresh working solutions daily.<sup>[4]</sup>

Q3: In which solvents is CTX-0294885 soluble?

CTX-0294885 is soluble in Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF). It has limited solubility in a mixture of DMSO and Phosphate-Buffered Saline (PBS) at pH 7.2 and is poorly soluble in ethanol and water.[1][3] For optimal dissolution in DMSO, sonication may be beneficial.[2] It is also crucial to use fresh, non-moisture-absorbent DMSO, as moisture can reduce solubility.[1]

Q4: Are there established protocols for preparing in vivo formulations of CTX-0294885?

Yes, a common formulation for in vivo use consists of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline, which can achieve a concentration of 2 mg/mL.[2] Another described method involves a stepwise addition of a DMSO stock solution to PEG300, followed by Tween80 and finally, ddH<sub>2</sub>O.[1] For oral administration, a homogeneous suspension can be prepared using carboxymethyl cellulose sodium (CMC-NA).[1]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon storage	Improper storage temperature.	Ensure stock solutions are stored at -80°C for long-term stability. For shorter periods (up to one month), -20°C is acceptable.[1]
Repeated freeze-thaw cycles.	Aliquot stock solutions into smaller, single-use volumes to avoid repeated temperature fluctuations.[1]	
Difficulty dissolving the compound	Use of old or moisture-laden DMSO.	Use fresh, anhydrous DMSO as moisture can negatively impact solubility.[1]
Insufficient agitation.	Gentle heating and/or sonication can aid in the dissolution process.[2][4]	
Inconsistent experimental results	Degradation of working solution.	For in vivo studies, always prepare working solutions fresh on the day of the experiment.[4]
Improper formulation for the delivery route.	Refer to established in vivo formulation protocols. For oral administration, consider a suspension in CMC-NA.[1][2]	

## Stability and Storage Conditions Summary

### Solid Form (Powder)

Storage Temperature	Shelf Life
-20°C	≥ 3 years[1][2][3]

## Stock Solutions (in Solvent)

Storage Temperature	Shelf Life
-80°C	1-2 years[1][2][4]
-20°C	1 month - 1 year[1][4]

## Solubility Data

Solvent	Concentration
DMSO	20 - 88 mg/mL[1][2][3]
DMF	20 mg/mL[3]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL[3]
Ethanol	≤ 0.1 mg/mL (practically insoluble)[1][3]
Water	Insoluble[1]

## Experimental Protocols

## Preparation of a 10 mM Stock Solution in DMSO

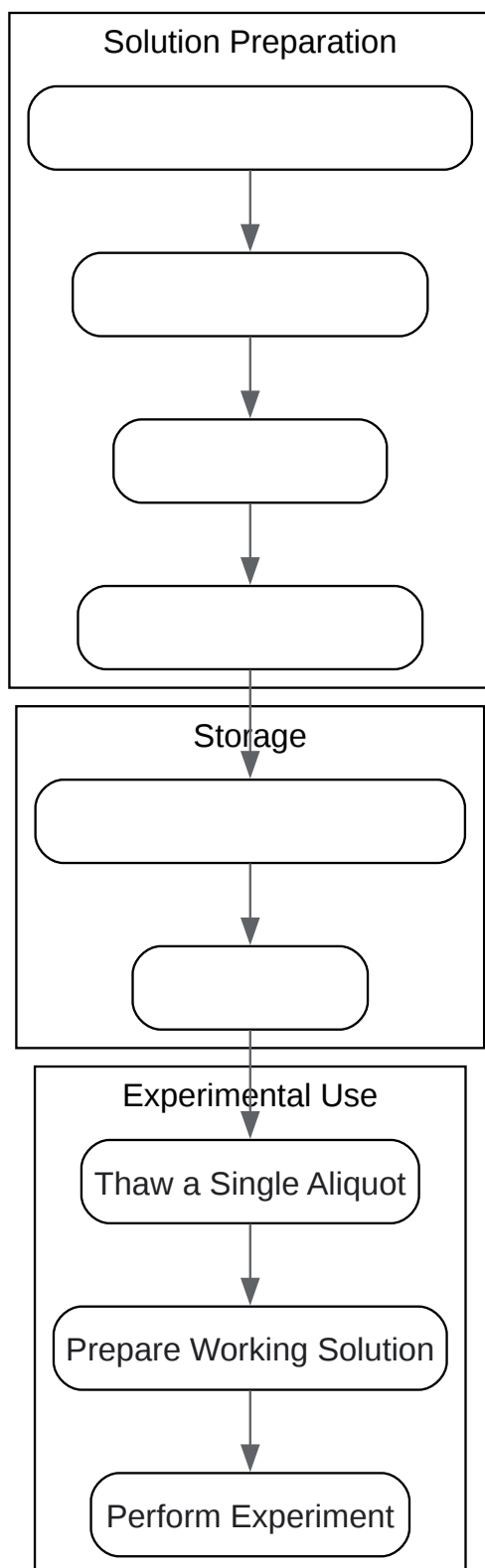
- Weighing: Accurately weigh the required amount of CTX-0294885 powder (Molecular Weight: 437.93 g/mol ).
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration.
- Mixing: Vortex the solution and, if necessary, sonicate briefly to ensure complete dissolution.
- Storage: Aliquot the stock solution into single-use vials and store at -80°C.

## Preparation of an In Vivo Formulation (2 mg/mL)[2]

- Prepare a concentrated stock solution: Dissolve CTX-0294885 in DMSO.

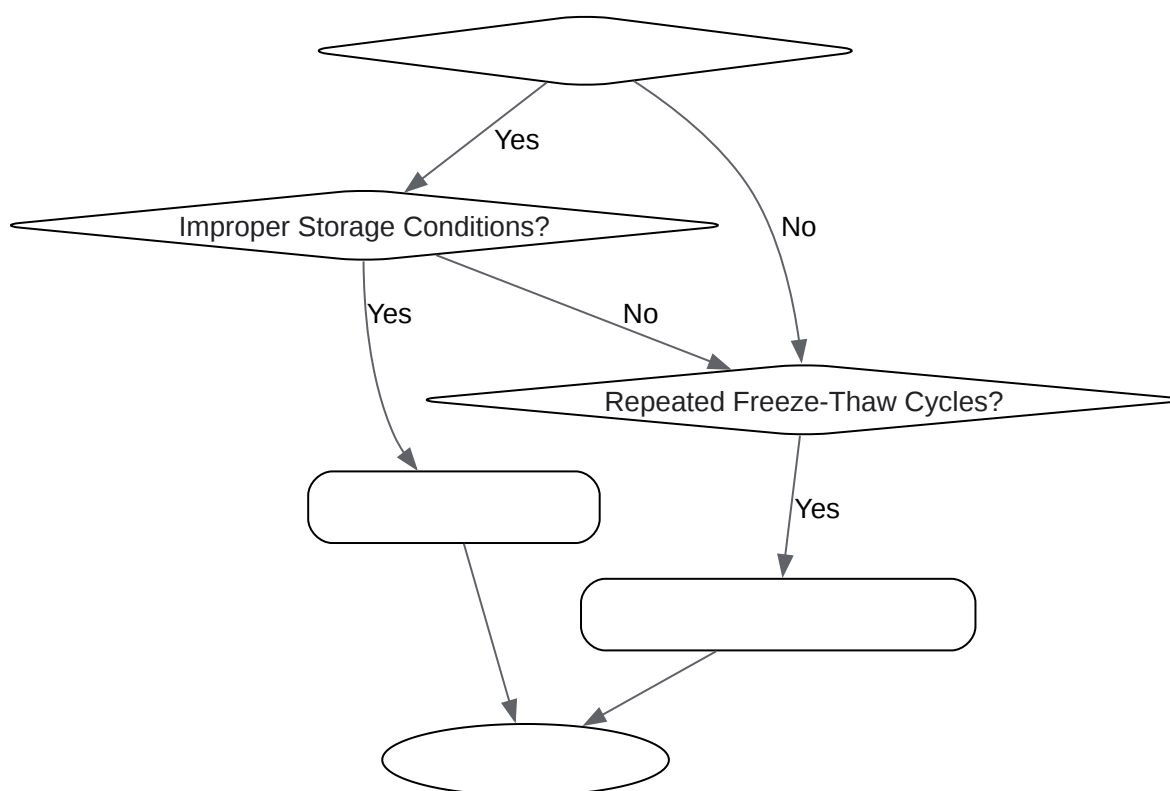
- **Vehicle Preparation:** In a separate tube, prepare the vehicle by mixing 40% PEG300, 5% Tween 80, and 45% saline.
- **Final Formulation:** Add 10% of the concentrated DMSO stock solution to the vehicle and mix thoroughly. Sonication may be used to ensure a homogeneous solution.

## Diagrams



[Click to download full resolution via product page](#)

Caption: Recommended workflow for the preparation and storage of CTX-0294885 stock solutions.



[Click to download full resolution via product page](#)

Caption: Troubleshooting guide for addressing precipitation issues with CTX-0294885 solutions.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. selleckchem.com [selleckchem.com]
- 2. CTX-0294885 | TargetMol [targetmol.com]
- 3. caymanchem.com [caymanchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [CTX-0294885 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1150419#ctx-0294885-stability-and-storage-conditions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)